

# 2-Fluoro-3-iodo-6-methylpyridine CAS number 884494-48-8 properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Fluoro-3-iodo-6-methylpyridine

Cat. No.: B1360902

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## A Technical Guide to 2-Fluoro-3-iodo-6-methylpyridine

CAS Number: 884494-48-8

This document provides a comprehensive technical overview of **2-Fluoro-3-iodo-6-methylpyridine**, a key fluorinated pyridine derivative. It is intended for researchers, chemists, and professionals in the pharmaceutical and fine chemical industries who utilize this compound as a critical building block for complex molecular synthesis.

## Chemical Properties and Identification

**2-Fluoro-3-iodo-6-methylpyridine** is a substituted pyridine ring, featuring fluorine and iodine atoms, which make it a versatile intermediate for various chemical transformations.<sup>[1]</sup> Its unique electronic and steric properties are highly valued in synthetic organic chemistry.<sup>[1]</sup>

Identifier	Value	Source(s)
CAS Number	884494-48-8	[2],[3],[4],[5]
IUPAC Name	2-fluoro-3-iodo-6-methylpyridine	[2],[5]
Molecular Formula	C <sub>6</sub> H <sub>5</sub> FIN	[5],[6]
Molecular Weight	237.01 g/mol	[6]
Synonyms	2-fluoro-3-iodo-6-methylpyridine	[5]

## Physicochemical Data

The compound is typically supplied as a solid with purity levels of 98% or higher, which is essential for pharmaceutical applications to ensure the efficacy and safety of the final drug product.[1]

Property	Value	Source(s)
Appearance	White powder (commonly)	[1]
Boiling Point	233.1 ± 35.0 °C at 760 mmHg	[3],[1]
Density	1.9 ± 0.1 g/cm <sup>3</sup>	[3]
Purity	96% to 98+%	[4],[6]
Storage Conditions	Store at 2-8°C in a dark place under an inert atmosphere.	[6]

## Safety and Handling

This compound is classified as hazardous. Standard laboratory precautions, including the use of personal protective equipment, are required.

Hazard Type	GHS Information	Source(s)
Hazard Statements	H302: Harmful if swallowed.H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[6]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[6]

## Reactivity and Applications

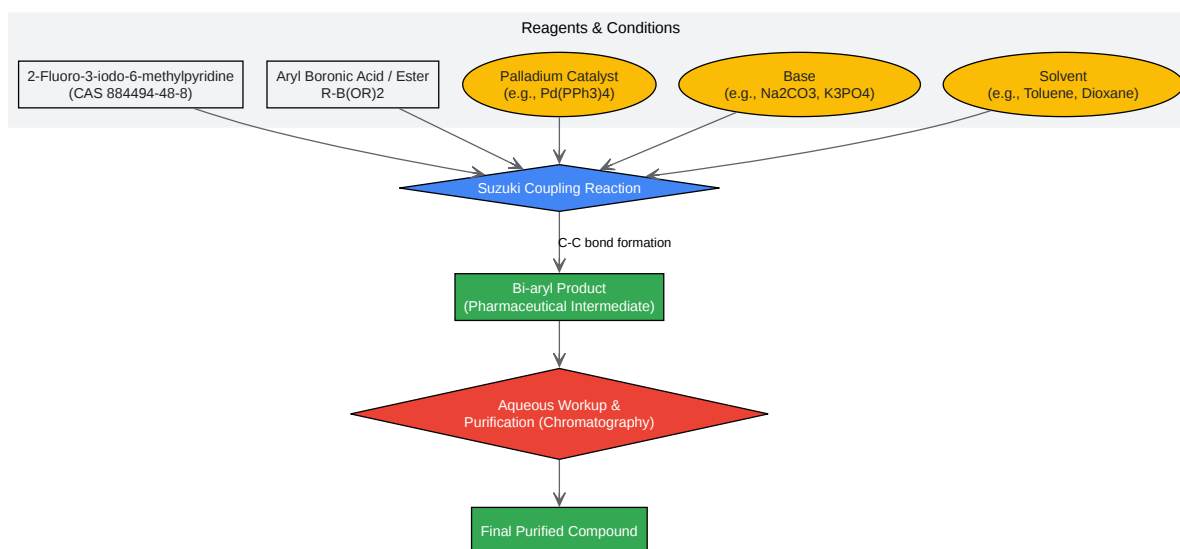
As a fluorinated pyridine derivative, **2-Fluoro-3-iodo-6-methylpyridine** serves as an indispensable building block for synthesizing complex organic molecules, particularly active pharmaceutical ingredients (APIs).[1] The presence of both iodo and fluoro groups allows for selective and diverse chemical transformations, such as cross-coupling reactions (e.g., Suzuki, Sonogashira, Buchwald-Hartwig) at the iodo-substituted position. This makes it a valuable intermediate in drug discovery programs.[1][7] The compound also sees use in the cosmetics industry.[1]

## Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis of **2-Fluoro-3-iodo-6-methylpyridine** are not readily available in the public domain from the initial search. Procurement from specialized fine chemical manufacturers is the primary source for this reagent.[1][8]

## Visualization of Synthetic Utility

The following diagram illustrates a generalized workflow where **2-Fluoro-3-iodo-6-methylpyridine** is used as a reactant in a Suzuki cross-coupling reaction, a common and powerful method for forming carbon-carbon bonds. This type of reaction is fundamental in the synthesis of many pharmaceutical compounds.



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Caption: Generalized workflow for a Suzuki coupling reaction.

## Spectral Data

While spectral data such as <sup>1</sup>H NMR, <sup>13</sup>C NMR, IR, and MS are essential for structure confirmation and quality control, specific datasets are proprietary to manufacturers and are typically provided upon purchase via a Certificate of Analysis (CoA).<sup>[1][9]</sup>

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- To cite this document: BenchChem. [2-Fluoro-3-iodo-6-methylpyridine CAS number 884494-48-8 properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1360902#2-fluoro-3-iodo-6-methylpyridine-cas-number-884494-48-8-properties\]](https://www.benchchem.com/product/b1360902#2-fluoro-3-iodo-6-methylpyridine-cas-number-884494-48-8-properties)

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)